

Stability issues of 1,1,1,2-Tetrachloroethane during storage

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Compound of Interest

Compound Name: 1,1,1,2-Tetrachloroethane

Cat. No.: B7800634

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Welcome to the Technical Support Center for **1,1,1,2-Tetrachloroethane**.

This guide provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **1,1,1,2-Tetrachloroethane**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and technical data to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause **1,1,1,2-Tetrachloroethane** to degrade?

A1: **1,1,1,2-Tetrachloroethane** is susceptible to degradation from several factors. Key contributors include:

- **Heat:** Elevated temperatures and contact with hot surfaces can accelerate decomposition, leading to the formation of toxic and corrosive gases, such as hydrogen chloride.[\[1\]](#)[\[2\]](#)
- **Strong Bases:** Contact with strong bases (e.g., potassium hydroxide) can cause a reaction, potentially forming flammable byproducts.[\[1\]](#)[\[2\]](#)
- **Strong Oxidizing Agents:** The compound is incompatible with strong oxidants.[\[1\]](#)[\[2\]](#)
- **Certain Metals:** It may react with chemically active metals like potassium and sodium, and with hot iron, aluminum, or zinc, especially in the presence of steam.[\[1\]](#)

- Light, Moisture, and Air: While data for the 1,1,1,2- isomer is limited, the closely related isomer, 1,1,2,2-tetrachloroethane, is known to decompose in the presence of UV light, moisture, and air.[3] It is prudent to assume similar sensitivities for **1,1,1,2-Tetrachloroethane**.

Q2: What are the ideal storage conditions for **1,1,1,2-Tetrachloroethane**?

A2: To ensure maximum stability, store **1,1,1,2-Tetrachloroethane** in a cool, dry, well-ventilated area, away from direct sunlight.[1] Keep the container tightly sealed to prevent exposure to moisture and air.[2] It should be stored separately from incompatible materials such as strong bases, oxidizing agents, and reactive metals.[2] Some suppliers recommend refrigerated storage.[1]

Q3: What are the common degradation products I should be aware of?

A3: Under abiotic conditions, particularly with heat or in the presence of bases, **1,1,1,2-Tetrachloroethane** can undergo dehydrochlorination to form trichloroethylene and hydrogen chloride (HCl).[3][4] In case of fire or contact with very hot surfaces, carbon monoxide and carbon dioxide can also be produced.[1] Under anaerobic biological conditions, it can be degraded to 1,1-dichloroethene (1,1-DCE) via reductive dichloroelimination.[5][6]

Q4: Can I use a stabilizer with **1,1,1,2-Tetrachloroethane**?

A4: Yes, stabilizers are often used with chlorinated hydrocarbons to prevent decomposition. While specific studies for **1,1,1,2-tetrachloroethane** are not readily available, compounds like amines (e.g., diallylamine) and unsaturated hydrocarbons have been used to stabilize similar solvents like perchloroethylene.[7] If you suspect instability, consult with the manufacturer to see if a stabilized version is available or recommended for your application.

Troubleshooting Guide

This section addresses specific issues you may encounter during the storage and use of **1,1,1,2-Tetrachloroethane**.

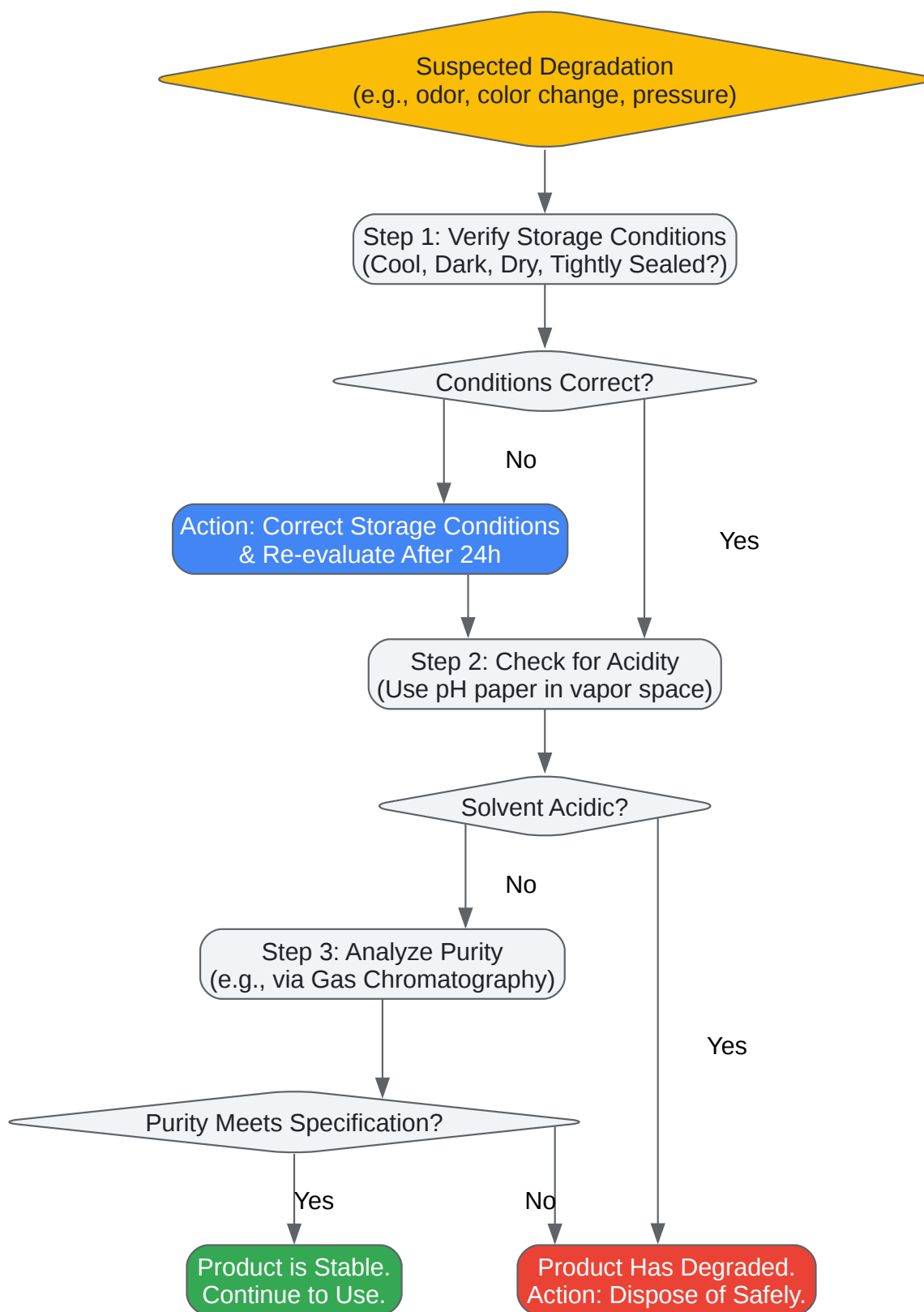
Observed Issue	Potential Cause	Recommended Action
Solvent has a sharp, acidic odor.	Decomposition has occurred, releasing hydrogen chloride (HCl) gas.	1. Handle the container in a well-ventilated fume hood. 2. Test the pH of the solvent using a wetted pH strip held in the vapor space (do not dip). An acidic reading confirms decomposition. 3. The material is likely unsuitable for most applications. Dispose of it according to your institution's hazardous waste guidelines.[8]
The liquid has changed color (e.g., darkened or turned yellow/red).	The product may be degrading. Some grades may have a natural yellow-to-red color.[2]	1. Check the certificate of analysis to confirm the specified color of the product. 2. If the color has visibly changed from its initial state, this indicates potential degradation. 3. Perform a quality control check (e.g., GC analysis for purity) before use.
Pressure buildup inside the container.	Formation of gaseous degradation products (e.g., HCl).	1. Cool the container before opening. 2. Open the container slowly and carefully in a fume hood to vent excess pressure. 3. The material has likely degraded and should be disposed of properly.
Unexpected peaks in analytical results (e.g., GC, NMR).	The solvent may be contaminated with its degradation products (e.g., trichloroethylene, 1,1-dichloroethene).	1. Compare the unexpected peaks with standards for known degradation products. 2. If degradation is confirmed, the solvent should not be used for sensitive experiments. 3.

Review storage conditions to prevent future degradation.

Visualizations

Logical Troubleshooting Workflow

The following diagram outlines a logical workflow for troubleshooting suspected degradation of **1,1,1,2-Tetrachloroethane**.

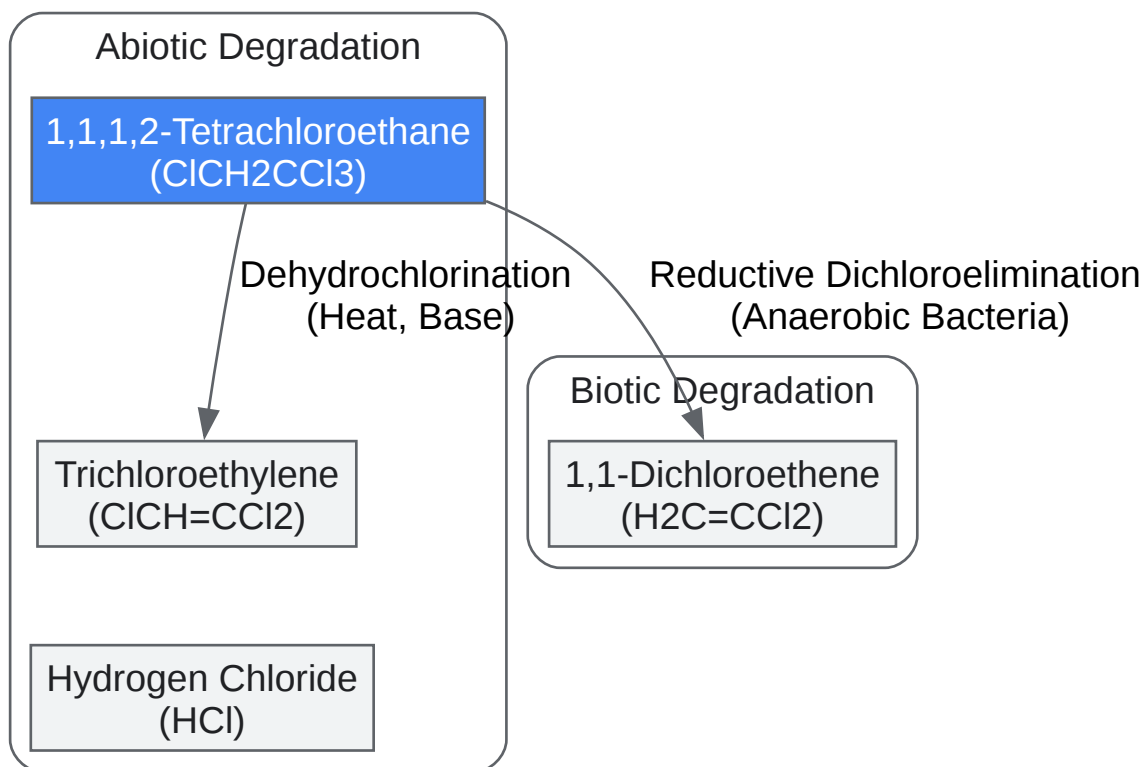


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Troubleshooting workflow for stability issues.

Decomposition Pathways

1,1,1,2-Tetrachloroethane can degrade through different pathways depending on the conditions.

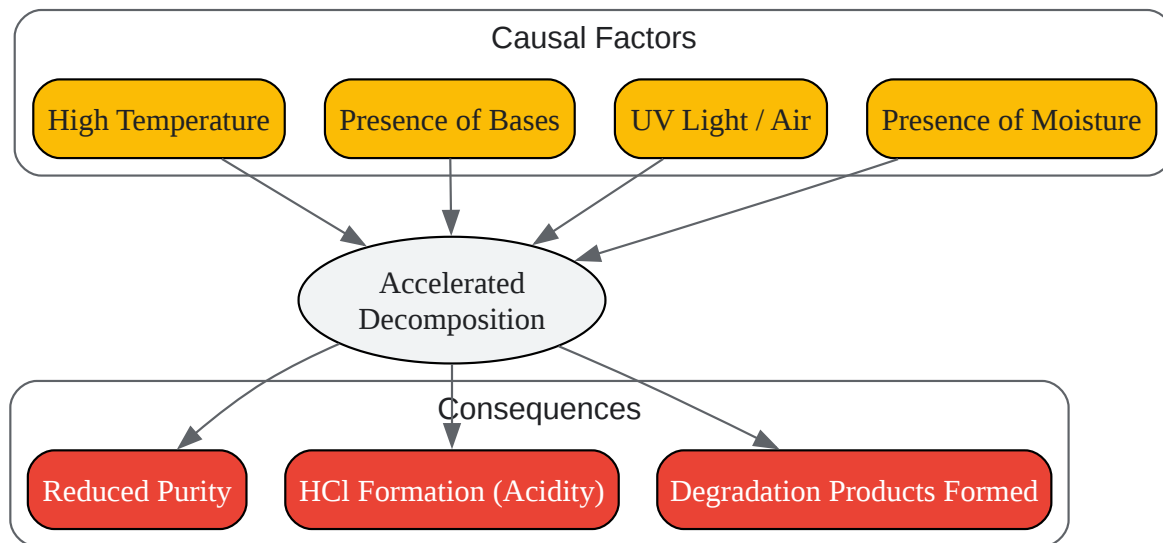


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Primary decomposition pathways.

Factors Influencing Stability

This diagram illustrates the relationship between environmental factors and the degradation of **1,1,1,2-Tetrachloroethane**.



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Relationship between storage factors and stability.

Quantitative Data

Quantitative degradation rate data for **1,1,1,2-Tetrachloroethane** is not widely available in the literature. However, data for the related isomer, 1,1,2,2-Tetrachloroethane, can provide insight into the potential stability profile under various conditions. The primary abiotic degradation pathway for this isomer is hydrolysis to trichloroethylene.

Table 1: Hydrolysis Half-Life of 1,1,2,2-Tetrachloroethane at 25°C

pH	Half-Life	Reference
6.05	~42 days (Calculated from 34% transformation in 6 days)	(Haag & Mill 1988) cited in[9]
7.0	29 - 146 days	(Haag & Mill, 1988; Jeffers et al., 1989) cited in[4][9][10]
7.01	~7 days (Calculated from 74% transformation in 6 days)	(Haag & Mill 1988) cited in[9]

Note: The significant variation suggests that other factors besides pH, such as buffer composition or ionic strength, may influence the degradation rate. This data should be used as an illustrative guide only.

Experimental Protocols: Stability Assessment

Methodology

A comprehensive stability study for **1,1,1,2-Tetrachloroethane** should be designed to evaluate the influence of relevant environmental factors over time. The following protocol is based on general principles outlined in ICH and WHO guidelines for stability testing.[\[11\]](#)

1. Objective To determine the stability of a batch of **1,1,1,2-Tetrachloroethane** under defined storage conditions and identify potential degradation products.

2. Materials

- **1,1,1,2-Tetrachloroethane** test sample (minimum of one batch).
- Appropriate storage containers (e.g., amber glass vials with PTFE-lined caps).
- Controlled environment chambers or ovens.
- Analytical instrumentation: Gas Chromatograph with an appropriate detector (e.g., FID or ECD) for purity analysis (GC-FID/ECD), and a Gas Chromatograph-Mass Spectrometer (GC-MS) for identification of degradation products.
- pH indicator strips or a calibrated pH meter.
- Analytical standards for **1,1,1,2-Tetrachloroethane** and suspected degradation products (e.g., trichloroethylene).

3. Experimental Setup (Stress Testing) Stress testing helps to identify likely degradation products and pathways.[\[11\]](#)

- Thermal Stress: Store samples at an elevated temperature (e.g., 50°C or 60°C) for a defined period (e.g., 1-4 weeks).

- Photostability: Expose samples to a controlled source of UV and visible light, as per ICH Q1B guidelines.
- Hydrolytic Stability: Store samples in the presence of water at different pH values (e.g., acidic, neutral, basic) to assess susceptibility to hydrolysis.

4. Long-Term and Accelerated Stability Study

- Batch Selection: Use at least one representative batch of the material.
 - Storage Conditions:
 - Long-Term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Testing Frequency:
 - Initial: Test at Time 0.
 - Accelerated: Test at 1, 3, and 6 months.
 - Long-Term: Test at 3, 6, 9, 12, 18, and 24 months.[\[12\]](#)
5. Analytical Procedures At each time point, analyze the samples for the following attributes:
- Appearance: Note any changes in color or clarity.
 - Acidity/pH: Check for the formation of acidic byproducts.
 - Purity Assay (GC): Quantify the amount of **1,1,1,2-Tetrachloroethane** remaining. The analytical method should be validated to be stability-indicating.
 - Degradation Products (GC-MS): Identify and, if possible, quantify any new peaks that appear in the chromatogram.

6. Evaluation Analyze the data to establish a degradation profile. Determine the rate of degradation under different conditions and identify the primary degradation products formed.

This information is crucial for establishing a re-test date and recommended storage conditions for the material.

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